

Flutax-1: A Technical Guide to a Fluorescent

Microtubule Probe

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Compound of Interest		
Compound Name:	Flutax 1	
Cat. No.:	B15556333	Get Quote

Flutax-1, a fluorescent derivative of the potent anti-cancer agent paclitaxel (Taxol), serves as an invaluable tool for the direct visualization and investigation of microtubules in living cells and in vitro systems.[1][2] By conjugating a fluorescein molecule to paclitaxel, Flutax-1 retains the microtubule-stabilizing properties of its parent compound while enabling researchers to observe microtubule dynamics in real-time through fluorescence microscopy.[1][2][3] This guide provides a comprehensive overview of Flutax-1, including its photophysical properties, mechanism of action, and detailed protocols for its application in microtubule research.

Physicochemical and Spectroscopic Properties

Flutax-1 is a semisynthetic derivative of paclitaxel, chemically designated as 7-O-[N-(4-fluoresceincarbonyl)-L-alanyl]taxol.[1] This modification imparts the fluorescence necessary for its function as a molecular probe.[1] The key quantitative properties of Flutax-1 are summarized in the table below, providing essential data for experimental design and interpretation.



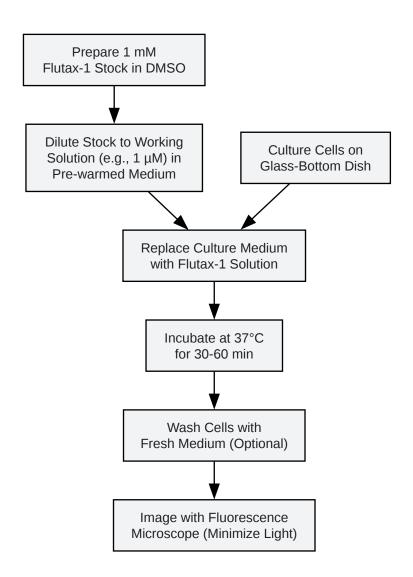
Property	Value	Reference
Excitation Maximum (λex)	495 nm	[1][4][5][6][7][8]
Emission Maximum (λem)	520 nm	[1][4][5][6][7][8]
Molecular Weight	1283.3 g/mol	[1][6][7]
Chemical Formula	C71H66N2O21	[1][6]
Binding Affinity (Ka)	~10^7 M^-1	[5][6][7]
Solubility	Soluble in DMSO and ethanol	[1][6][7]
Purity	≥95% (HPLC)	[1]
Appearance	Green solid	[1]

Mechanism of Action

Similar to its parent compound, Flutax-1 functions as a microtubule-stabilizing agent.[2][5] It binds with high affinity to the β -tubulin subunit of the $\alpha\beta$ -tubulin heterodimers that form microtubules.[1][2][5] This binding occurs at a specific site on the luminal side of the microtubule.[1][2] The binding of Flutax-1 promotes the polymerization of tubulin and inhibits the depolymerization of existing microtubules.[1][2] This stabilization disrupts the dynamic instability essential for cellular processes like mitosis, leading to cell cycle arrest at the G2/M phase and ultimately inducing apoptosis.[2][5]







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